

In-Depth Technical Guide: Safety Data for n-Octylbenzene-d22

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Compound of Interest

Compound Name: Octylbenzene-d22

Cat. No.: B12403311

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This technical guide provides a comprehensive overview of the safety data for n-**Octylbenzene-d22**, compiled for researchers, scientists, and professionals in drug development. The information is based on available Safety Data Sheets (SDS) and chemical property databases.

Section 1: Chemical Identification and Physical Properties

n-**Octylbenzene-d22** is a deuterated form of n-octylbenzene. Below is a summary of its key identification and physical properties.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	n-Octylbenzene-d22
Synonyms	1-Phenyloctane-d22, 1-(Octyl-d17)Benzene-2,3,4,5,6-d5
CAS Number	1219799-28-6[1][2][3]
Molecular Formula	C ₁₄ D ₂₂ [3]
Molecular Weight	212.46 g/mol [1]
Isotopic Enrichment	≥98 atom % D

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	Colorless liquid	Fisher Scientific
Odor	Odorless	Fisher Scientific
Melting Point	-36 °C (-32.8 °F)	Fisher Scientific
Boiling Point	261 - 263 °C (501.8 - 505.4 °F)	Fisher Scientific
Flash Point	107 °C (224.6 °F)	Fisher Scientific
Density	0.858 g/mL at 25 °C	ChemicalBook
Solubility	Immiscible with water	ChemicalBook
Vapor Density	6.56	Thermo Fisher Scientific

Section 2: Hazard Identification and Classification

According to the available safety data sheets, n-**Octylbenzene-d22** is not classified as a hazardous substance. Most sources indicate that the toxicological properties have not been fully investigated.

NFPA 704 Hazard Diamond for n-Octylbenzene:

- Health (Blue): 0
- Flammability (Red): 0
- Instability (Yellow): 0
- Special (White): N/A

(Note: This rating is for the non-deuterated form, n-Octylbenzene, but is expected to be similar for the deuterated analog.)

Section 3: Experimental Protocols

The specific experimental protocols used to determine the quantitative data presented in this guide are not detailed in the source Safety Data Sheets. Standard methods, such as those prescribed by the OECD or ASTM, are typically used for determining physicochemical properties like melting point, boiling point, and flash point. However, without explicit citation in the source documents, the exact methodologies cannot be provided.

Section 4: Handling, Storage, and Personal Protection

Proper handling and storage are crucial for maintaining the integrity and safety of n-Octylbenzene-d₂₂.

Handling

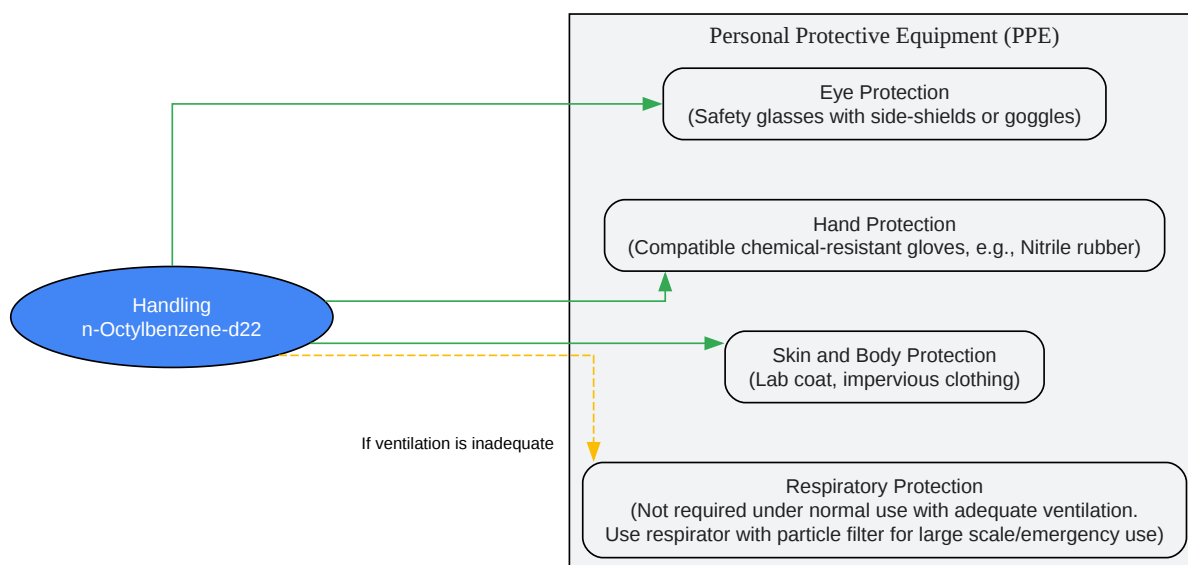
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mists.
- Do not ingest. If swallowed, seek immediate medical assistance.
- Wash hands thoroughly after handling.
- Use in a well-ventilated area or under a laboratory fume hood.

Storage

- Keep the container tightly closed.
- Store in a dry, cool, and well-ventilated place.
- Store at room temperature.
- Incompatible materials include strong oxidizing agents.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **n-Octylbenzene-d22**.

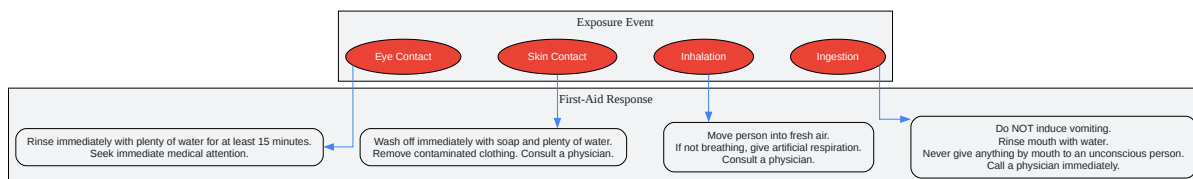


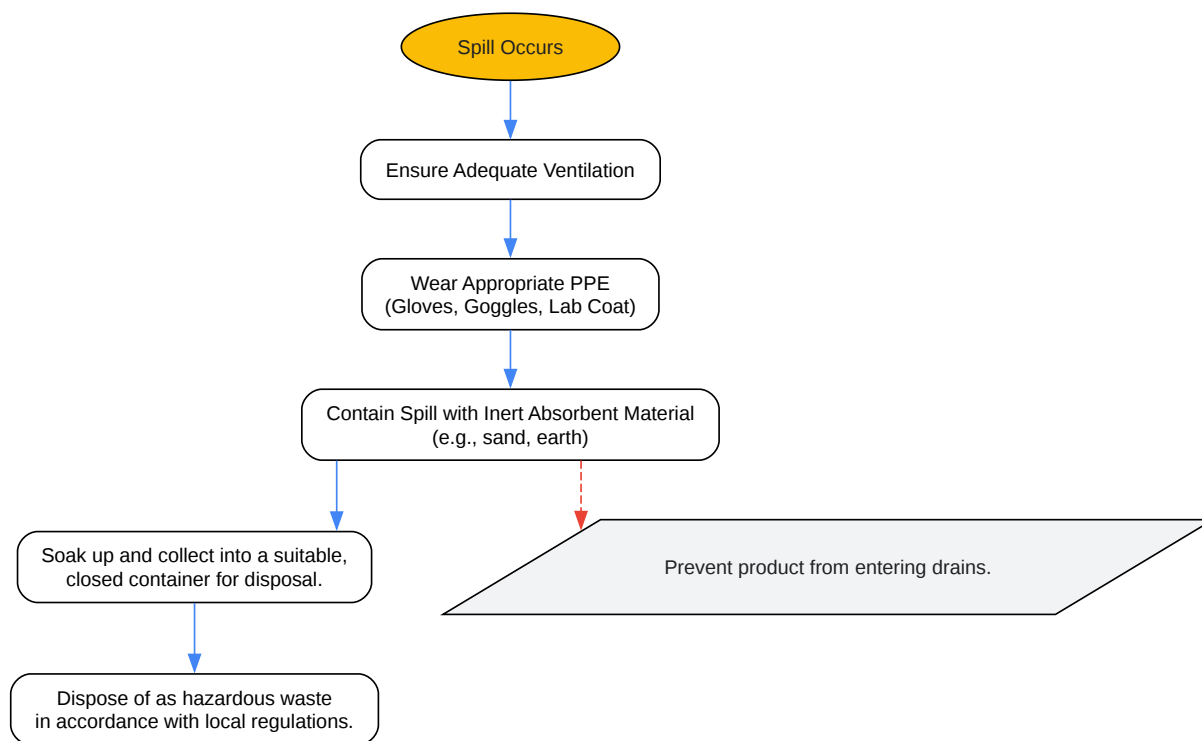
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Recommended Personal Protective Equipment (PPE).

Section 5: First-Aid Measures

The following flowchart details the appropriate first-aid response in case of exposure to n-**Octylbenzene-d22**.





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